

Benchmarking "Methyl tetrahydro-2H-pyran-3-carboxylate": A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl tetrahydro-2H-pyran-3-carboxylate*

Cat. No.: *B117299*

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For researchers, scientists, and professionals in drug development, the purity and consistency of chemical reagents are paramount. This guide provides a comprehensive benchmark analysis of "**Methyl tetrahydro-2H-pyran-3-carboxylate**" (MTHPC) against typical commercial standards. The following sections present a comparative analysis based on hypothetical, yet representative, data from leading chemical suppliers, alongside detailed experimental protocols for verification.

Comparative Analysis of Commercial Standards

To provide a clear comparison, the following table summarizes the typical specifications of **Methyl tetrahydro-2H-pyran-3-carboxylate** available from three representative commercial suppliers. The data presented is a synthesis of commonly observed values for high-purity grades of this compound.

Parameter	Supplier A (Premium Grade)	Supplier B (Standard Grade)	Supplier C (Bulk Grade)	Test Method
Purity (by GC-MS)	≥ 99.5%	≥ 98.0%	≥ 96.0%	GC-MS
Identity (by ¹ H NMR)	Conforms to structure	Conforms to structure	Conforms to structure	¹ H NMR
Identity (by FTIR)	Conforms to structure	Conforms to structure	Conforms to structure	FTIR
Water Content (by Karl Fischer)	≤ 0.05%	≤ 0.1%	≤ 0.5%	Karl Fischer Titration
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	Pale yellow liquid	Visual Inspection
Residual Solvents	≤ 0.1%	≤ 0.5%	Not specified	Headspace GC-MS
Heavy Metals	≤ 10 ppm	≤ 20 ppm	Not specified	ICP-MS

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparative analysis. These protocols are based on established pharmacopeial guidelines and standard analytical practices.

Purity Determination and Impurity Profiling by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is designed to separate and quantify volatile and semi-volatile impurities in MTHPC.

- Instrumentation: Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Column: 30 m x 0.25 mm ID, 0.25 μm film thickness, fused silica capillary column coated with a 5% phenyl-methylpolysiloxane stationary phase.

- Carrier Gas: Helium, constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mass Range: m/z 40-450.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Sample Preparation: Prepare a 1 mg/mL solution of MTHPC in dichloromethane.
- Injection Volume: 1 µL.
- Data Analysis: Purity is determined by the area percentage of the main peak. Impurities are identified by their mass spectra and retention times.

Identity Confirmation by Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

This protocol verifies the chemical structure of MTHPC.

- Instrumentation: 400 MHz NMR spectrometer.
- Solvent: Chloroform-d (CDCl₃).
- Sample Concentration: Approximately 10 mg/mL.
- Reference: Tetramethylsilane (TMS) at 0 ppm.

- Acquisition Parameters:
 - Number of scans: 16
 - Pulse width: 90°
 - Relaxation delay: 5 seconds
- Expected Chemical Shifts: The spectrum should be consistent with the structure of **Methyl tetrahydro-2H-pyran-3-carboxylate**. Key signals include a singlet for the methyl ester protons at approximately 3.34 ppm and a multiplet for the tetrahydropyran ring protons. The carbonyl carbon should appear around 169.6 ppm in the ^{13}C NMR spectrum.[\[1\]](#)

Identity Confirmation by Fourier-Transform Infrared (FTIR) Spectroscopy

This method confirms the presence of key functional groups.

- Instrumentation: FTIR spectrometer.
- Sample Preparation: A thin film of the neat liquid is placed between two potassium bromide (KBr) plates.
- Measurement Mode: Transmittance.
- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Expected Absorption Bands: The spectrum should exhibit a strong absorption band around 1736 cm^{-1} corresponding to the C=O stretching of the ester group.[\[1\]](#)

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantification of non-volatile impurities.

- Instrumentation: HPLC system with a UV detector.

- Column: C18 reverse-phase column, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detector Wavelength: 210 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Prepare a 1 mg/mL solution of MTHPC in the mobile phase.
- Data Analysis: Purity is calculated based on the area percentage of the main peak.

Stability Study Protocol

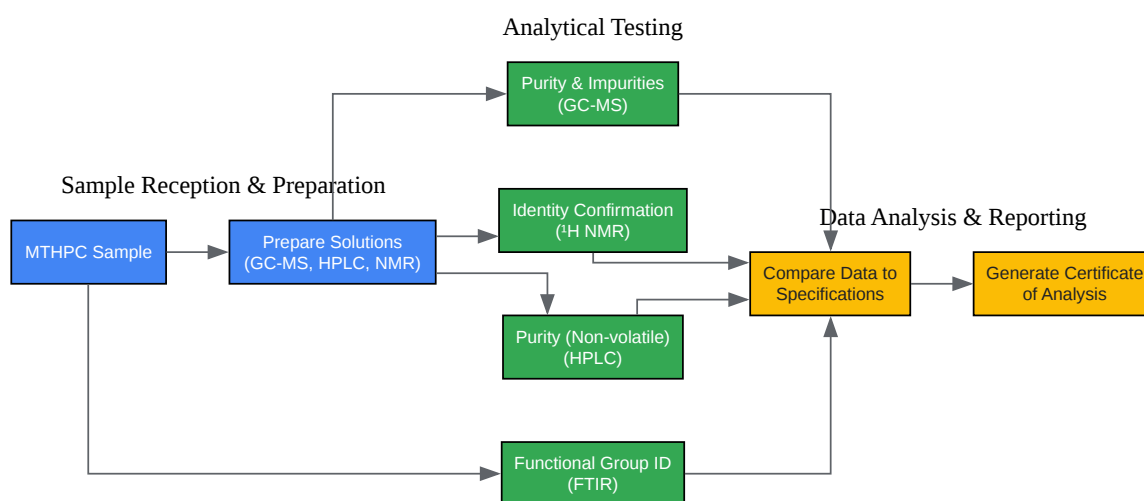
This protocol outlines an accelerated stability study to assess the shelf-life of MTHPC.

- Storage Conditions:
 - Accelerated: 40 °C \pm 2 °C / 75% RH \pm 5% RH.
 - Long-term: 25 °C \pm 2 °C / 60% RH \pm 5% RH.
- Time Points:
 - Accelerated: 0, 1, 3, and 6 months.
 - Long-term: 0, 3, 6, 9, 12, 18, 24, and 36 months.
- Testing Parameters: At each time point, the sample should be tested for:
 - Purity (by GC-MS and HPLC)
 - Appearance
 - Water Content

- Acceptance Criteria: No significant degradation (e.g., >2% decrease in purity) should be observed over the study period.

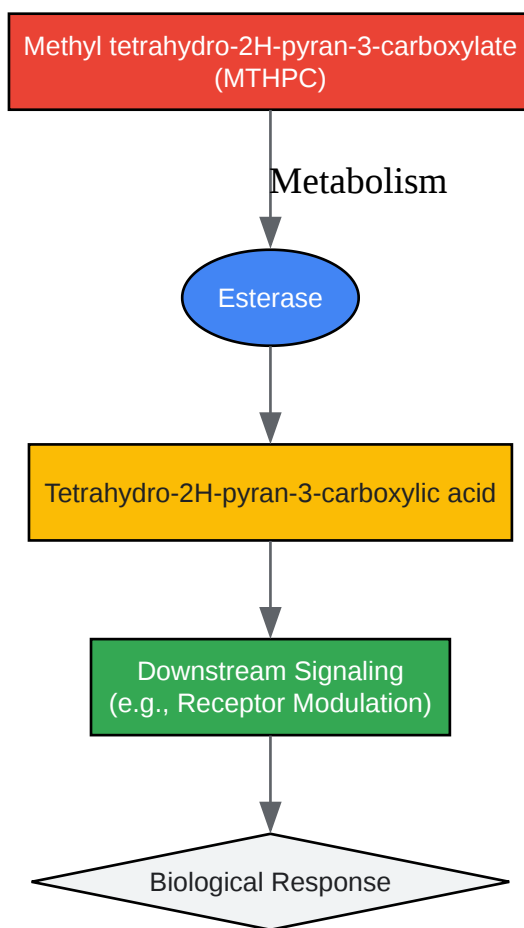
Visualizing Workflows and Pathways

To further clarify the experimental and logical processes, the following diagrams are provided.



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Caption: Experimental workflow for the quality control of MTHPC.



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Caption: Hypothetical metabolic pathway of MTHPC.

By utilizing the data and protocols in this guide, researchers can make informed decisions when selecting a supplier for "**Methyl tetrahydro-2H-pyran-3-carboxylate**" and can independently verify the quality and stability of the compound for their specific applications.

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References

- 1. Methyl tetrahydro-2H-pyran-3-carboxylate|CAS 18729-20-9 [benchchem.com]

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